

An In-depth Technical Guide to the Physicochemical Properties of Oxazol-5-ylmethanol

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Compound of Interest

Compound Name: Oxazol-5-ylmethanol

Cat. No.: B140774

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the physicochemical properties of **Oxazol-5-ylmethanol** (CAS No: 127232-41-1), a versatile heterocyclic building block of significant interest in medicinal chemistry and materials science. This document moves beyond a simple data sheet to offer insights into the synthesis, reactivity, and practical handling of this compound, grounded in established chemical principles.

Molecular Structure and Identification

Oxazol-5-ylmethanol, with the molecular formula $C_4H_5NO_2$, is a five-membered aromatic heterocycle containing both oxygen and nitrogen atoms, with a hydroxymethyl substituent at the 5-position.^{[1][2]} This seemingly simple structure provides a unique combination of chemical features: a nucleophilic alcohol, an aromatic ring system susceptible to electrophilic and nucleophilic attack, and the potential for the heteroatoms to engage in hydrogen bonding and metal coordination.

Key Identifiers:

| Identifier | Value |
|-------------------|--|
| IUPAC Name | (1,3-Oxazol-5-yl)methanol[1] |
| CAS Number | 127232-41-1[1][2] |
| Molecular Formula | C ₄ H ₅ NO ₂ [1][2] |
| Molecular Weight | 99.09 g/mol [1][2] |
| SMILES | C1=C(OC=N1)CO[1] |
| InChI | InChI=1S/C4H5NO2/c6-2-4-1-5-3-7-4/h1,3,6H,2H2[1] |

Physicochemical Properties

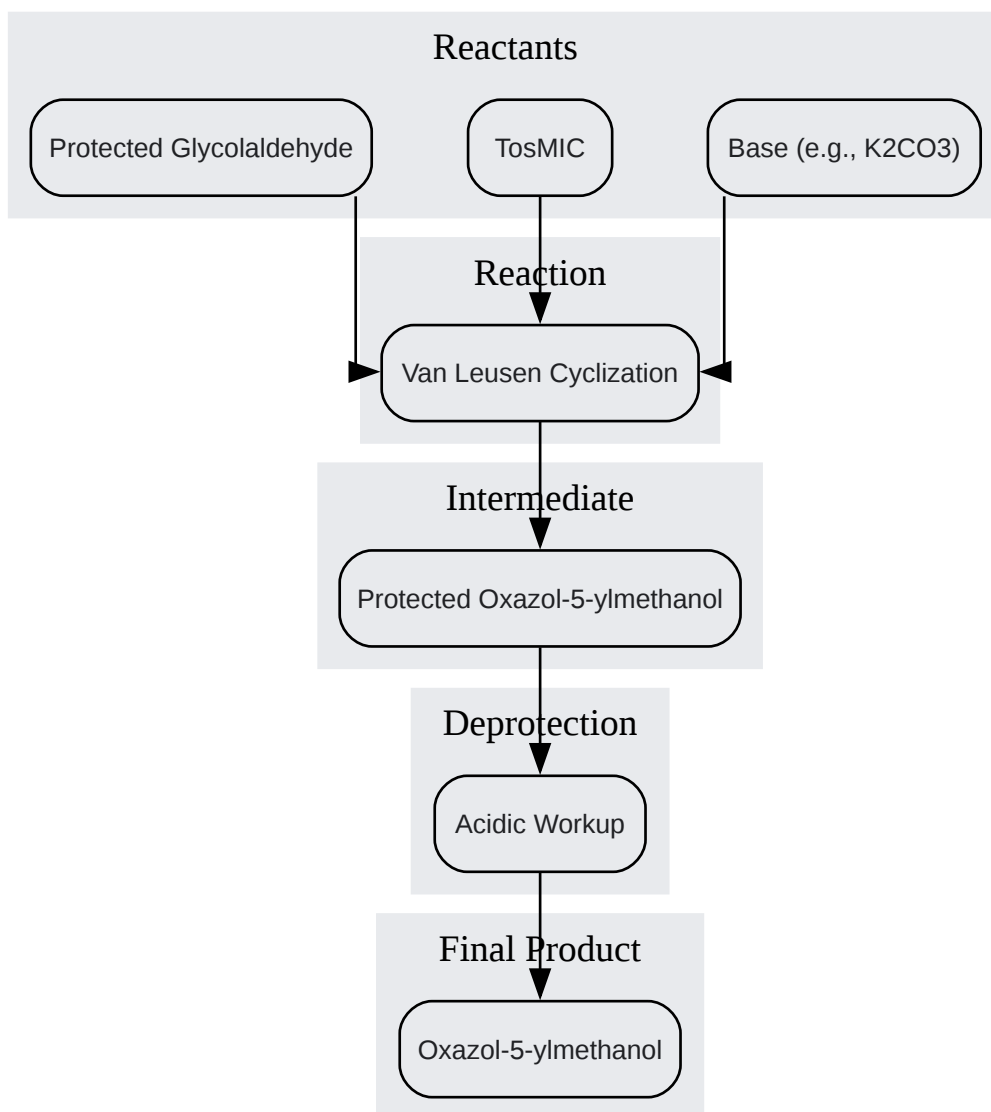
A thorough understanding of the physicochemical properties of **Oxazol-5-ylmethanol** is paramount for its effective use in synthesis and formulation. The following table summarizes key known and predicted properties. It is important to note that while some data is experimentally derived, other values are computational predictions and should be used as a guide.

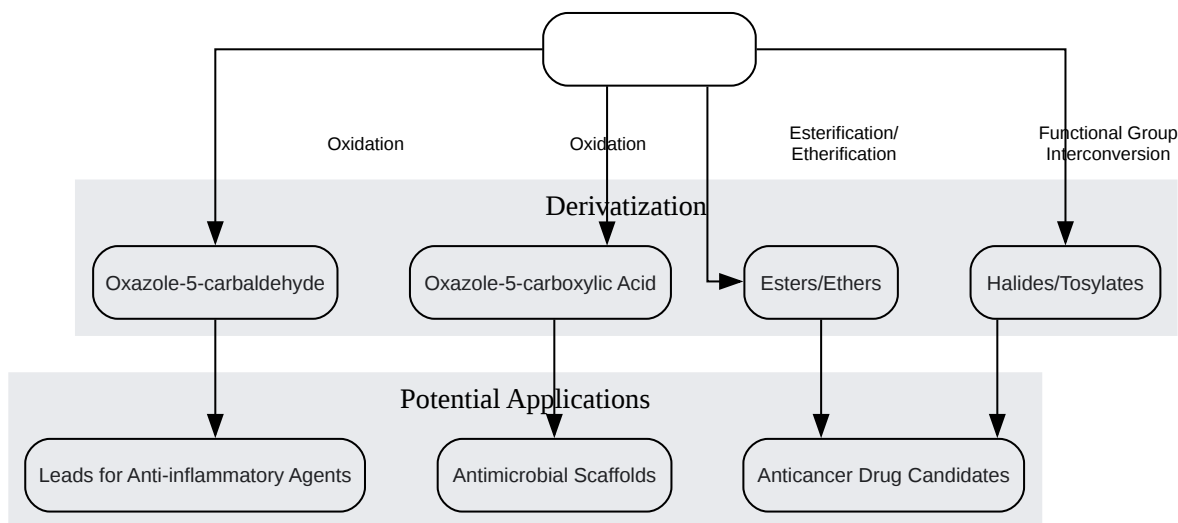
| Property | Value | Source |
|------------------|--------------------------------------|--------------------|
| Appearance | White to off-white solid (predicted) | General knowledge |
| Boiling Point | 212.8 °C at 760 mmHg[2] | American Elements |
| Density | 1.25 g/cm ³ [2] | American Elements |
| Flash Point | 82.49 °C[2] | American Elements |
| XLogP3 | -0.5[1] | PubChem (Computed) |
| Water Solubility | Soluble (predicted) | General knowledge |
| pKa | Not experimentally determined | - |

Synthesis and Purification

The synthesis of 5-substituted oxazoles is well-documented, with the Van Leusen oxazole synthesis being a prominent and versatile method.^{[3][4][5][6]} This reaction typically involves the condensation of an aldehyde with tosylmethyl isocyanide (TosMIC) in the presence of a base.^{[3][4][5][6]} For the synthesis of **Oxazol-5-ylmethanol**, a protected form of glycolaldehyde would be the logical aldehyde component.

Conceptual Synthetic Workflow via Van Leusen Reaction





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Sources

- 1. 1,3-Oxazol-5-ylmethanol | C₄H₅NO₂ | CID 18758985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
- 3. Van Leusen reaction - Wikipedia [en.wikipedia.org]
- 4. Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
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